

why fresh DMSO is important for MK-8245 solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MK-8245

Cat. No.: B1663549

[Get Quote](#)

Technical Support Center: MK-8245

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **MK-8245**.

Troubleshooting Guide

Issue: Difficulty Dissolving MK-8245 in DMSO

Researchers may encounter challenges in dissolving **MK-8245**, a potent and liver-targeted stearyl-CoA desaturase (SCD) inhibitor.^{[1][2][3][4]} This guide provides a systematic approach to troubleshooting solubility issues.

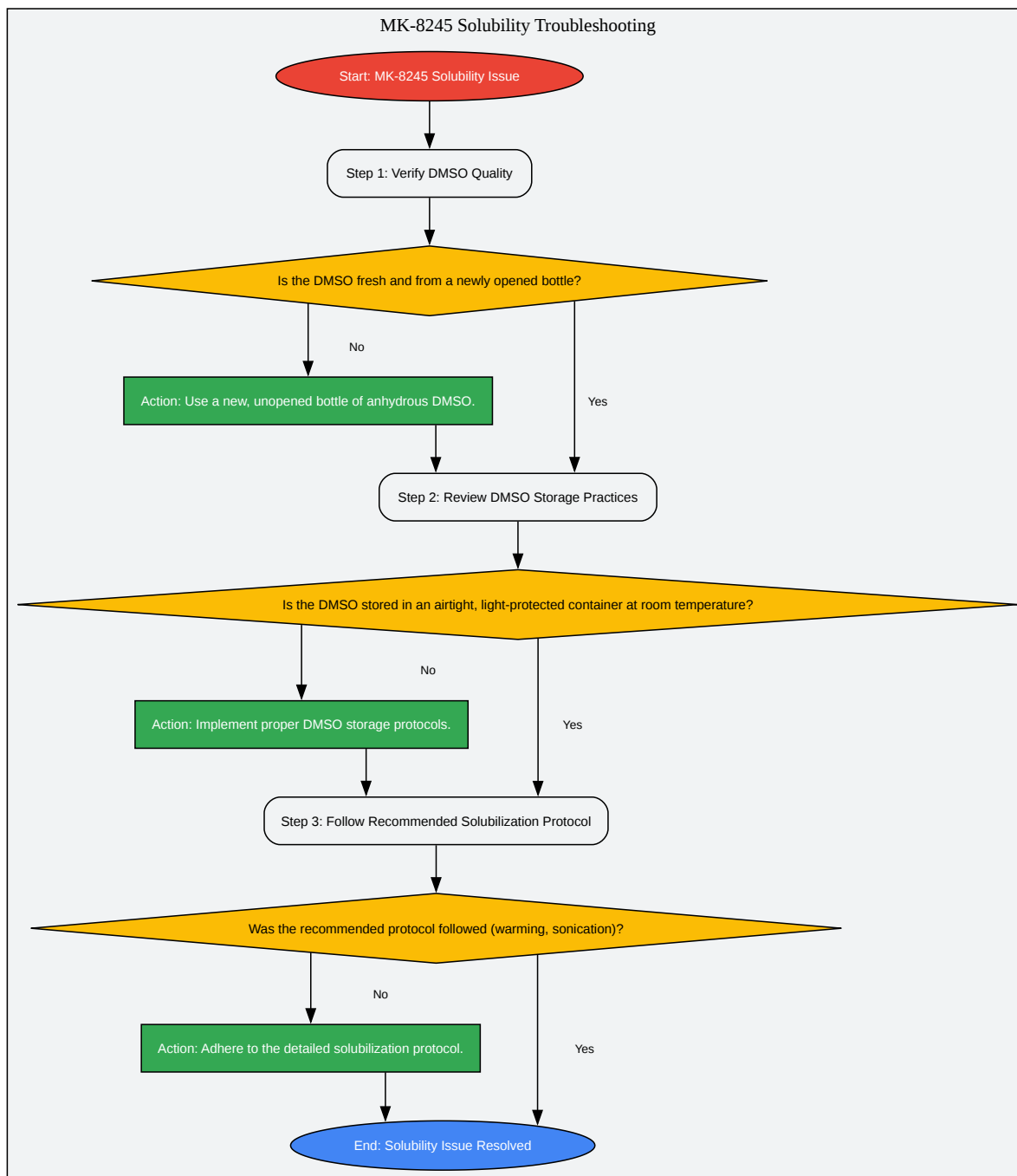
Symptoms:

- **MK-8245** powder does not fully dissolve in DMSO.
- Precipitate forms in the **MK-8245** stock solution.
- Inconsistent results in downstream experiments due to inaccurate compound concentration.

Root Cause Analysis and Solutions:

The primary factor affecting **MK-8245** solubility in DMSO is the quality and freshness of the solvent. DMSO is hygroscopic, meaning it readily absorbs moisture from the atmosphere.^[5] This absorbed water content can significantly reduce the solubility of compounds like **MK-8245**.^{[1][2]}

Troubleshooting Workflow



[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for troubleshooting **MK-8245** solubility issues.

Frequently Asked Questions (FAQs)

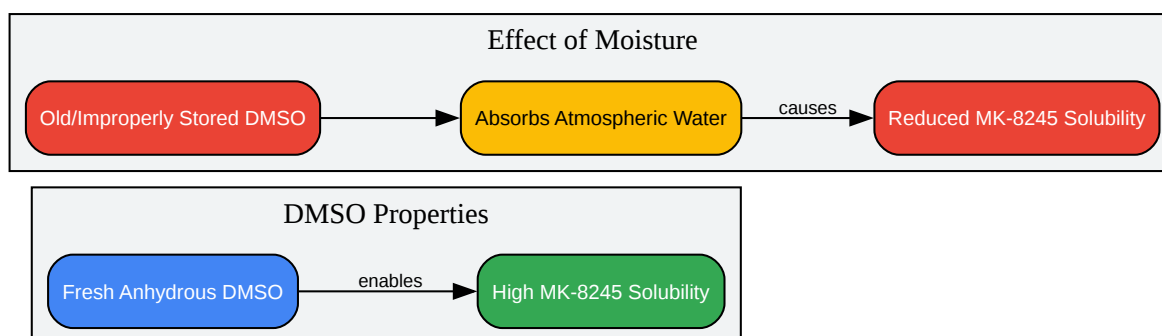
Q1: Why is fresh DMSO critical for dissolving **MK-8245**?

A1: Fresh, anhydrous (water-free) DMSO is essential for achieving the maximum solubility of **MK-8245**. DMSO is highly hygroscopic and absorbs moisture from the air, which can significantly decrease its ability to dissolve certain compounds.^{[1][2][5]} For **MK-8245**, product datasheets explicitly state that hygroscopic DMSO has a notable impact on its solubility and recommend using newly opened DMSO.^{[1][2]}

Q2: How does water in DMSO affect compound solubility?

A2: The presence of water in DMSO alters its solvent properties. While DMSO is a polar aprotic solvent capable of dissolving a wide range of polar and nonpolar compounds, the introduction of water increases the polarity of the solvent mixture.^{[6][7]} This change can lead to a decrease in the solubility of lipophilic compounds like many small molecule inhibitors. For some compounds, once they precipitate out of a DMSO/water mixture, they may be difficult to redissolve.

The Impact of Water on DMSO as a Solvent



[Click to download full resolution via product page](#)

Caption: The relationship between DMSO freshness, water absorption, and **MK-8245** solubility.

Q3: What are the best practices for storing DMSO to maintain its quality?

A3: To prevent moisture absorption and degradation, DMSO should be stored under the following conditions:

- **Airtight Container:** Store in a tightly sealed, airtight container to minimize exposure to air.[\[8\]](#)
Glass bottles are preferred.[\[8\]](#)[\[9\]](#)
- **Room Temperature:** Keep at a constant room temperature, ideally between 15°C and 30°C.
[\[8\]](#)
- **Protection from Light:** Store in a dark place or an opaque container to protect it from light, which can accelerate decomposition.[\[8\]](#)
- **Inert Gas:** For long-term storage or high-purity applications, storing under an inert gas like argon or nitrogen can prevent moisture and oxidation.[\[5\]](#)

Q4: Can I use DMSO that has frozen?

A4: Yes. DMSO has a relatively high freezing point of about 18.5°C (65°F).[\[9\]](#) If it freezes, it can be thawed at room temperature or in a warm water bath without affecting its quality, provided the container remains sealed to prevent contamination.[\[9\]](#)

Q5: What are the degradation products of DMSO, and can they affect my experiments?

A5: Under high temperatures or in the presence of acids or bases, DMSO can decompose into products such as dimethyl sulfide, dimethyl sulfone, and formaldehyde.[\[10\]](#)[\[11\]](#)[\[12\]](#) While DMSO is generally stable at room temperature, these degradation products can act as impurities, potentially altering the solubility of your compound or interfering with biological assays. Using fresh, properly stored DMSO minimizes the presence of these impurities.

Data Presentation

Compound	Solvent	Reported Solubility	Reference
MK-8245	DMSO	≥ 100 mg/mL (214.02 mM)	[1]
MK-8245	DMSO	> 10 mM	[13] [14]

Note: The solubility of **MK-8245** is highly dependent on the use of fresh, non-hygroscopic DMSO.^{[1][2]}

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **MK-8245** in DMSO

Materials:

- **MK-8245** powder
- Anhydrous, high-purity DMSO (from a newly opened bottle)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Water bath or heating block (optional)
- Ultrasonic bath (optional)

Procedure:

- **Pre-warm DMSO:** If necessary, gently warm the new bottle of DMSO to room temperature if stored in a cool place. Ensure any frozen DMSO is completely thawed and homogenous.
- **Weigh **MK-8245**:** Accurately weigh the desired amount of **MK-8245** powder in a sterile tube. For example, to prepare 1 mL of a 10 mM solution, weigh out approximately 4.67 mg of **MK-8245** (Molecular Weight: 466.82 g/mol).
- **Add DMSO:** Add the calculated volume of fresh, anhydrous DMSO to the tube containing the **MK-8245** powder.
- **Dissolve the Compound:**

- Vortex the solution vigorously for 1-2 minutes.
- If the compound does not fully dissolve, you can warm the tube to 37°C for 10 minutes and/or use an ultrasonic bath for a few minutes to aid dissolution.[\[13\]](#)[\[14\]](#)
- Visual Inspection: Visually inspect the solution to ensure there is no visible precipitate. The solution should be clear.
- Storage:
 - For short-term storage (up to 1 month), store the stock solution at -20°C.[\[1\]](#)[\[2\]](#)
 - For long-term storage (up to 6 months), aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.[\[1\]](#)[\[2\]](#)
 - Ensure the storage containers are tightly sealed and protected from light.[\[1\]](#)[\[2\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MK-8245 | Stearoyl-CoA Desaturase (SCD) 抑制剂 | MCE [medchemexpress.cn]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Development of a liver-targeted stearyl-CoA desaturase (SCD) inhibitor (MK-8245) to establish a therapeutic window for the treatment of diabetes and dyslipidemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. selleck.co.jp [selleck.co.jp]
- 5. quora.com [quora.com]
- 6. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 7. DMSO: Significance and symbolism [wisdomlib.org]
- 8. Proper storage of DMSO: tips and tricks for maximum effectiveness – Natur Total nutritional supplements [naturtotalshop.com]

- 9. dmsostore.com [dmsostore.com]
- 10. gchemglobal.com [gchemglobal.com]
- 11. researchgate.net [researchgate.net]
- 12. pubs.acs.org [pubs.acs.org]
- 13. glpbio.com [glpbio.com]
- 14. file.glpbio.com [file.glpbio.com]
- To cite this document: BenchChem. [why fresh DMSO is important for MK-8245 solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663549#why-fresh-dmso-is-important-for-mk-8245-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com